

Zirconium(IV) 2-Ethylhexanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Zirconium 2-ethylhexanoate

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Introduction

Zirconium(IV) 2-ethylhexanoate is an organometallic compound that serves as a versatile precursor in materials science and catalysis.^{[1][2]} This zirconium source is soluble in organic solvents, a characteristic that makes it highly valuable for various chemical processes.^[1] This technical guide provides an in-depth overview of Zirconium(IV) 2-ethylhexanoate, including its chemical identity, physical and chemical properties, a detailed synthesis protocol, key applications, and safety information.

Chemical Identity and Properties

Zirconium(IV) 2-ethylhexanoate, also known as zirconium tetra(2-ethylhexanoate), is characterized by the following identifiers and properties.^[3]

Property	Value	Reference
CAS Number	2233-42-3	[4]
Molecular Formula	C32H60O8Zr	[4]
Molecular Weight	664.04 g/mol	[4]
Appearance	Clear yellow, viscous liquid	[5]
Flash Point	> 93 °C (> 199.4 °F)	[6]
Sensitivity	Moisture sensitive	[2]
Solubility	Soluble in organic solvents	[1]
Boiling Point	167-178 °C / 760 mmHg	
Density	0.870 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.446	

Synthesis of Zirconium(IV) 2-Ethylhexanoate

A common method for the synthesis of Zirconium(IV) 2-ethylhexanoate involves the reaction of an aqueous solution of zirconium acid sulfate with the sodium salt of 2-ethylhexanoic acid. The following is a detailed experimental protocol adapted from a patented synthesis process.[7]

Experimental Protocol

Materials:

- Zirconium acid sulfate (ZrO(SO₄H)₂)
- 2-Ethylhexanoic acid
- Sodium hydroxide (NaOH), 50% solution
- Sodium carbonate (Na₂CO₃)
- Acetic acid

- Mineral spirits
- Deionized water

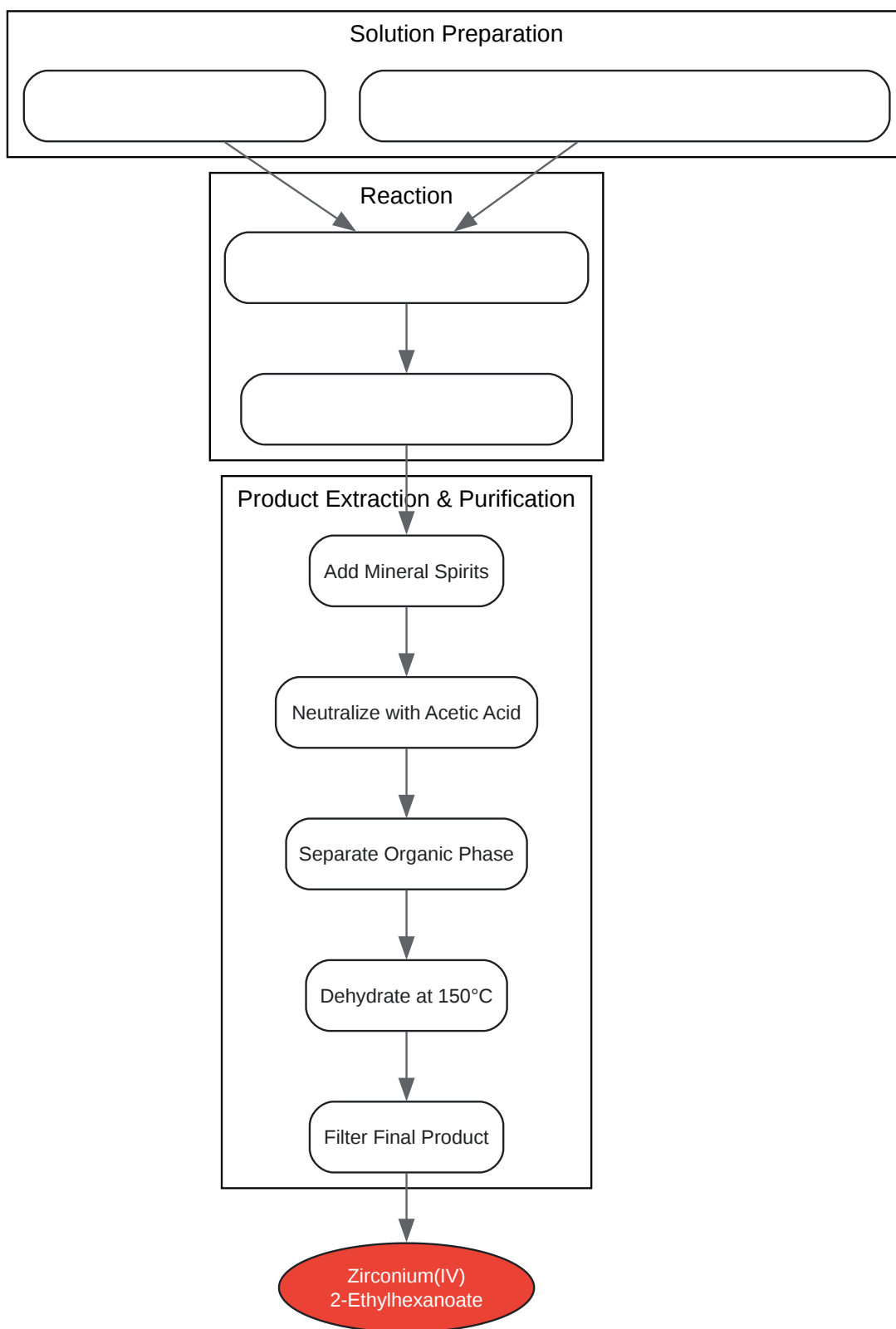
Procedure:

- Preparation of Solution A (Zirconium Acid Sulfate Solution):
 - Dissolve 373.0 g of zirconium acid sulfate in 460 g of deionized water.
- Preparation of Solution B (Carboxylate and Base Solution):
 - In a separate vessel, combine 179.8 g of 2-ethylhexanoic acid with 800.0 g of deionized water.
 - Add a neutralizing equivalent of 50% sodium hydroxide solution (99.4 g) to form the sodium 2-ethylhexanoate salt in situ.
 - To create a basic environment, add 209.1 g of 89.2% pure sodium carbonate to complete Solution B.
- Reaction and Product Formation:
 - Preheat Solution B to 50°C.
 - With stirring, add Solution A to Solution B. This will form a viscous mixture.
 - Heat the mixture to 90-95°C for 30 minutes to ensure the reaction goes to completion.
- Product Extraction and Purification:
 - Add 203.3 g of mineral spirits to the reaction mixture to serve as the organic phase for product collection.
 - Neutralize the excess carbonate by adding a sufficient amount of acetic acid.
 - Cease stirring and allow the phases to separate.

- The clear, liquid organic phase containing the Zirconium(IV) 2-ethylhexanoate product should be carefully separated.
- Dehydrate the product by heating it at 150°C.
- Filter the final product to remove any remaining impurities.

The expected yield of Zirconium(IV) 2-ethylhexanoate from this process is approximately 95.5%.^[7]

Synthesis Workflow Diagram



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Caption: Synthesis workflow for Zirconium(IV) 2-ethylhexanoate.

Applications

Zirconium(IV) 2-ethylhexanoate is a key material in several advanced applications, primarily due to its role as a metal-organic precursor.

- **Thin Film Deposition:** It is widely utilized for the solution deposition and chemical vapor deposition of thin films containing zirconium.[2] This includes the formation of zirconium oxide (ZrO₂) thin films and yttria-stabilized zirconia (YSZ) films, which are critical components in solid oxide fuel cells.[2]
- **Catalysis:** Ethylhexanoates, in general, are employed in various catalysts for oxidation, hydrogenation, and polymerization reactions.[1] Zirconium-based systems, including those derived from Zirconium(IV) 2-ethylhexanoate, have shown high activity and selectivity in processes such as the ring-opening polymerization of lactides for the production of poly(lactic acid) (PLA), a biodegradable polymer.[8] It is also used as a catalyst for the stereoselective Diels-Alder reaction.[9]
- **Adhesion Promoter:** This compound also functions as an adhesion promoter in various applications.[1]

Safety and Handling

Zirconium(IV) 2-ethylhexanoate is a chemical that requires careful handling in a laboratory or industrial setting.

- **Hazards:** It is suspected of damaging fertility or the unborn child.[10] It can also cause skin and serious eye irritation.[11] The compound is a combustible liquid.[11]
- **Precautions:**
 - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[6][10]
 - Wear protective gloves, protective clothing, eye protection, and face protection.[11]
 - Keep away from heat, sparks, open flames, and hot surfaces.[6]
 - Use in a well-ventilated area.[6]

- Store in a locked-up, well-ventilated place and keep cool.[6]
- First Aid:
 - If exposed or concerned: Get medical advice/attention.[6][10]
 - In case of fire: Use CO₂, dry chemical, or foam for extinction.[6]
 - After inhalation: Supply fresh air; consult a doctor in case of complaints.[10]
 - After eye contact: Rinse opened eye for several minutes under running water.[10]
 - After swallowing: If symptoms persist, consult a doctor.[10]

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